

Application Notes and Protocols for 2H-picen-1-one

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Compound of Interest

Compound Name: *Picen-1-OL*

Cat. No.: *B15422492*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guidelines for 2H-picen-1-one are based on general laboratory best practices for handling solid organic compounds and the limited chemical property data available. No specific Safety Data Sheet (SDS) or detailed handling and storage studies for 2H-picen-1-one were found in the public domain. Therefore, this compound should be handled with caution, and a thorough risk assessment should be conducted before use.

Chemical and Physical Properties

The known computed properties of 2H-picen-1-one are summarized in the table below. This information is derived from publicly available chemical databases.^[1]

Property	Value	Source
Molecular Formula	C22H14O	PubChem ^[1]
Molecular Weight	294.3 g/mol	PubChem ^[1]
Appearance	Solid (predicted)	General chemical knowledge
Hydrogen Bond Donor Count	0	PubChem ^[1]
Hydrogen Bond Acceptor Count	1	PubChem ^[1]
Topological Polar Surface Area	17.1 Å ²	PubChem ^[1]

Handling and Personal Protective Equipment (PPE)

Due to the absence of specific toxicity data, it is crucial to minimize exposure. The following are general guidelines for handling 2H-picen-1-one in a laboratory setting.

Experimental Protocol for Handling:

- **Engineering Controls:** All handling of solid 2H-picen-1-one should be conducted in a well-ventilated laboratory. The use of a certified chemical fume hood is highly recommended, especially when manipulating the powder (e.g., weighing, preparing solutions).
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
 - **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any tears or punctures before use and change them frequently.
 - **Skin and Body Protection:** A laboratory coat should be worn. Ensure it is fully buttoned. For larger quantities, additional protective clothing may be necessary.
 - **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating dust, a NIOSH-approved respirator with an appropriate particulate filter should be used.
- **Hygiene Practices:**
 - Avoid inhalation of dust and direct contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Storage Guidelines

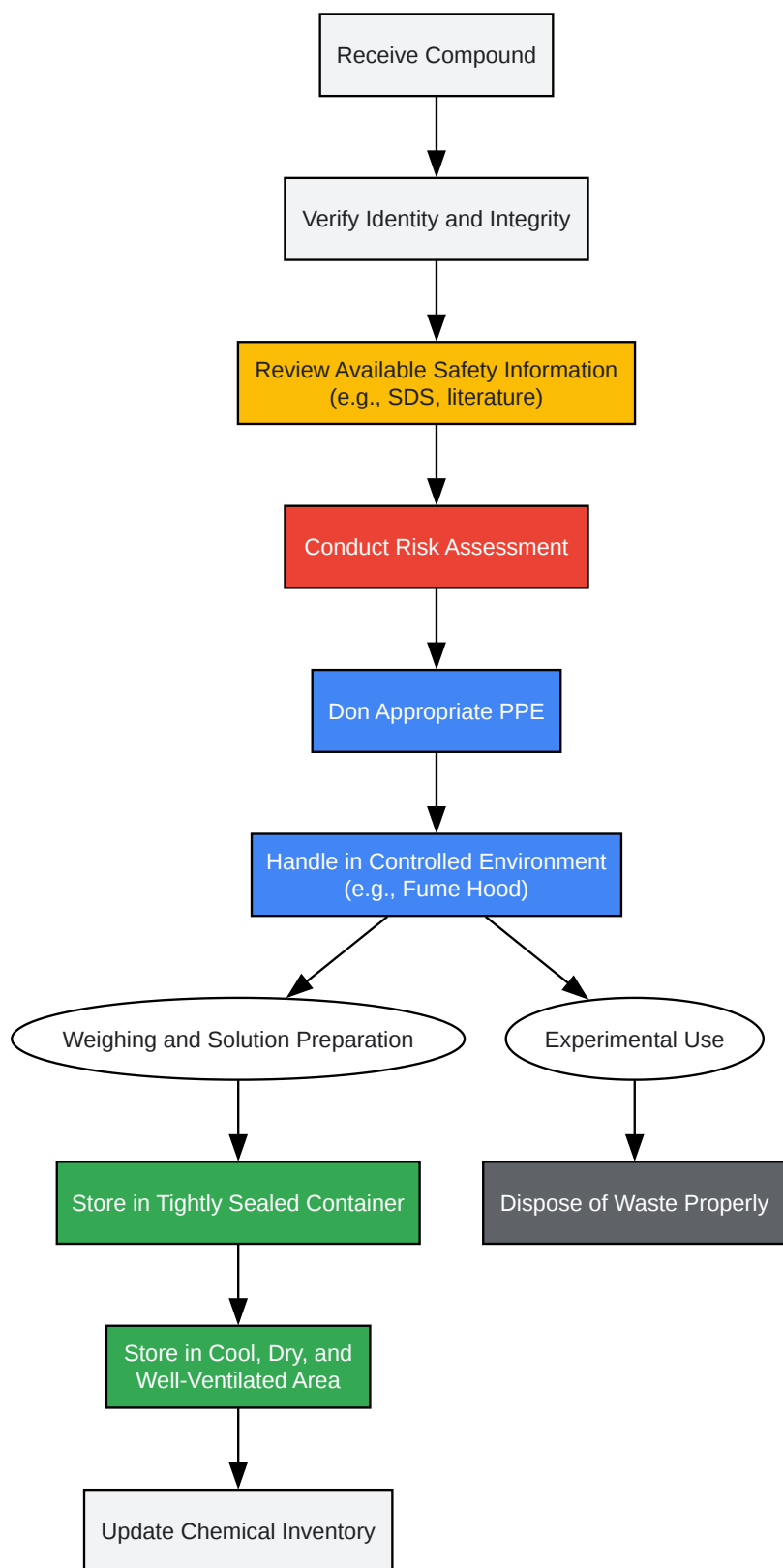
Proper storage is essential to maintain the integrity of 2H-picen-1-one and to ensure laboratory safety.

Protocol for Storage:

- **Container:** Store the compound in its original, tightly sealed container.
- **Temperature:** Store in a cool, dry place. Avoid exposure to direct sunlight and heat sources. If stability data is unavailable, storage at a controlled room temperature or in a refrigerator (2-8°C) is a prudent measure.
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases, as their compatibility with 2H-picen-1-one is unknown.
- **Labeling:** Ensure the container is clearly labeled with the chemical name ("2H-picen-1-one"), any known hazards (if available), and the date received.
- **Inventory:** Maintain an accurate inventory of the compound, including the amount in stock and its location.

Logical Workflow for Handling and Storage

The following diagram illustrates a general workflow for the safe handling and storage of a research chemical like 2H-picen-1-one upon its arrival at the laboratory.



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General workflow for handling and storage of a research chemical.

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References

- 1. Picone | C₂₂H₁₄O | CID 129627701 - PubChem [pubchem.ncbi.nlm.nih.gov]
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